

# 2-Benzothiazolethiol-d4 material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Benzothiazolethiol-d4

Cat. No.: B584626

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## An In-depth Technical Guide to the Material Safety of 2-Benzothiazolethiol-d4

This technical guide provides a comprehensive overview of the material safety data for **2-Benzothiazolethiol-d4** (CAS 1346598-64-8). Given the limited availability of a detailed Safety Data Sheet (SDS) for the deuterated compound, this guide leverages data from its well-characterized non-deuterated analog, 2-Mercaptobenzothiazole (CAS 149-30-4), to infer potential hazards and safety precautions. This information is intended for researchers, scientists, and professionals in drug development who may be handling this compound.

## Chemical and Physical Properties

**2-Benzothiazolethiol-d4** is a deuterated form of 2-Mercaptobenzothiazole. The primary difference is the substitution of four hydrogen atoms on the benzene ring with deuterium. While this substitution is not expected to significantly alter the chemical reactivity or toxicological profile, it does increase the molecular weight.

Table 1: Physical and Chemical Properties of **2-Benzothiazolethiol-d4** and 2-Mercaptobenzothiazole

Property	2-Benzothiazolethiol-d4	2-Mercaptobenzothiazole
CAS Number	1346598-64-8[1][2]	149-30-4[3][4]
Molecular Formula	C <sub>7</sub> D <sub>4</sub> HNS <sub>2</sub> [1]	C <sub>7</sub> H <sub>5</sub> NS <sub>2</sub>
Molecular Weight	171.28 g/mol [1][2]	167.24 g/mol [5]
Appearance	Yellow to Orange Solid[2]	Pale yellow to gray powder[6]
Melting Point	Not available	177 - 181 °C (351 - 358 °F)
Boiling Point	Not available	> 260 °C (> 500 °F)
Flash Point	Not available	243 °C (469.4 °F)[4]
Autoignition Temperature	Not available	465 °C (869 °F)[4]
Water Solubility	Not available	Low water solubility[4]
Log Pow	Not available	2.42

## Toxicological Data

Toxicological data for **2-Benzothiazolethiol-d4** is not readily available. The following data for 2-Mercaptobenzothiazole is provided as a reference.

Table 2: Acute Toxicity of 2-Mercaptobenzothiazole

Route of Exposure	Species	Value	Reference
Oral	Rat	LD50: 3800 mg/kg[7]	[7]

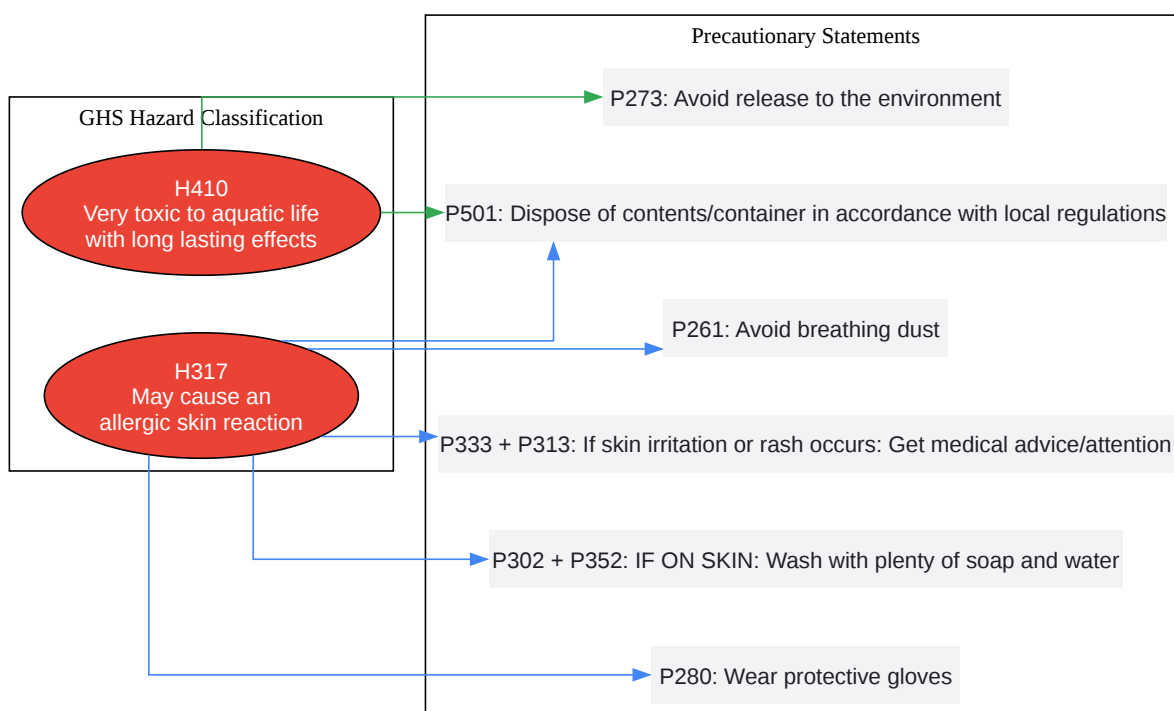
## Hazard Identification and GHS Classification

Based on the data for 2-Mercaptobenzothiazole, **2-Benzothiazolethiol-d4** should be handled as a hazardous substance. The GHS classification for 2-Mercaptobenzothiazole is as follows:

- Skin Sensitization: Category 1 (H317: May cause an allergic skin reaction)[3][5]

- Hazardous to the aquatic environment, acute hazard: Category 1 (H400: Very toxic to aquatic life)[3]
- Hazardous to the aquatic environment, chronic hazard: Category 1 (H410: Very toxic to aquatic life with long lasting effects)[3][5]

The following diagram illustrates the GHS hazard classification and the corresponding precautionary statements.



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GHS Hazard Classification and Precautionary Statements for 2-Mercaptobenzothiazole.

## Experimental Protocols

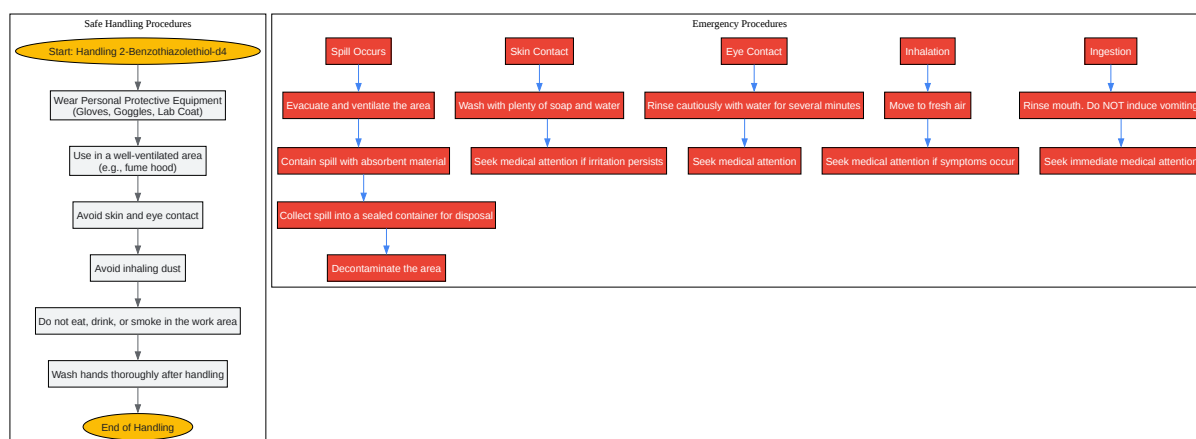
Detailed experimental protocols for the toxicological assessment of 2-Mercaptobenzothiazole are not provided in the available SDS. The LD50 value is a standardized measure of acute toxicity, and the general methodology is described below.

Protocol: Acute Oral Toxicity (LD50)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Test Animals: Typically, rats or mice are used. A specified number of animals are used for each dose group.
- Procedure:
  - The test substance is administered in graduated doses to several groups of experimental animals.
  - A control group receives a placebo.
  - The substance is typically administered by gavage.
  - Observations of effects and mortality are made over a specified period (e.g., 14 days).
- Data Analysis: The LD50 is calculated statistically as the dose that is lethal to 50% of the test animal population.

## Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with potentially hazardous materials. The following workflow outlines the recommended procedures for handling **2-Benzothiazolethiol-d4**.



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Workflow for Safe Handling and Emergency Procedures.

## First Aid Measures

- After inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[8]
- In case of skin contact: Wash off with soap and plenty of water.[4] If skin irritation or a rash occurs, get medical advice/attention.[4]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4]
- If swallowed: Clean mouth with water.[4] Do NOT induce vomiting.[7] Seek medical attention.[4]

## Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[4]
- Hazardous combustion products: In case of fire, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and sulfur oxides.[4]
- Protective equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Avoid release to the environment.[5]

Disclaimer: This document is intended as a guide and is based on the available data for 2-Mercaptobenzothiazole. It is not a substitute for a formal Safety Data Sheet (SDS) for **2-Benzothiazolethiol-d<sub>4</sub>**. Users should exercise caution and consult all available safety information before handling this compound.

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## References

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